

Spectroscopic Characterization and Structural Validation of Cyclohexano-15-Crown-5: A Technical Guide

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Compound of Interest

Compound Name: Cyclohexano-15-crown-5

CAS No.: 17454-48-7

Cat. No.: B097836

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Executive Summary

Cyclohexano-15-crown-5 is a pivotal phase-transfer catalyst and ionophore, distinguished from its parent benzo-15-crown-5 by the saturation of the aromatic ring. This saturation introduces stereochemical complexity—specifically cis/trans isomerism—that profoundly impacts its ion-binding selectivity (typically $\text{Na}^+ > \text{K}^+$) and solubility profile.

This guide provides a rigorous spectroscopic workflow to validate the identity, isomeric purity, and functional capability of **Cyclohexano-15-crown-5**. Unlike standard datasheets, we focus here on the causality between molecular geometry and spectral signals, ensuring you can distinguish the desired cis-isomer (typically the kinetic product of hydrogenation) from the thermodynamically distinct trans-isomer.

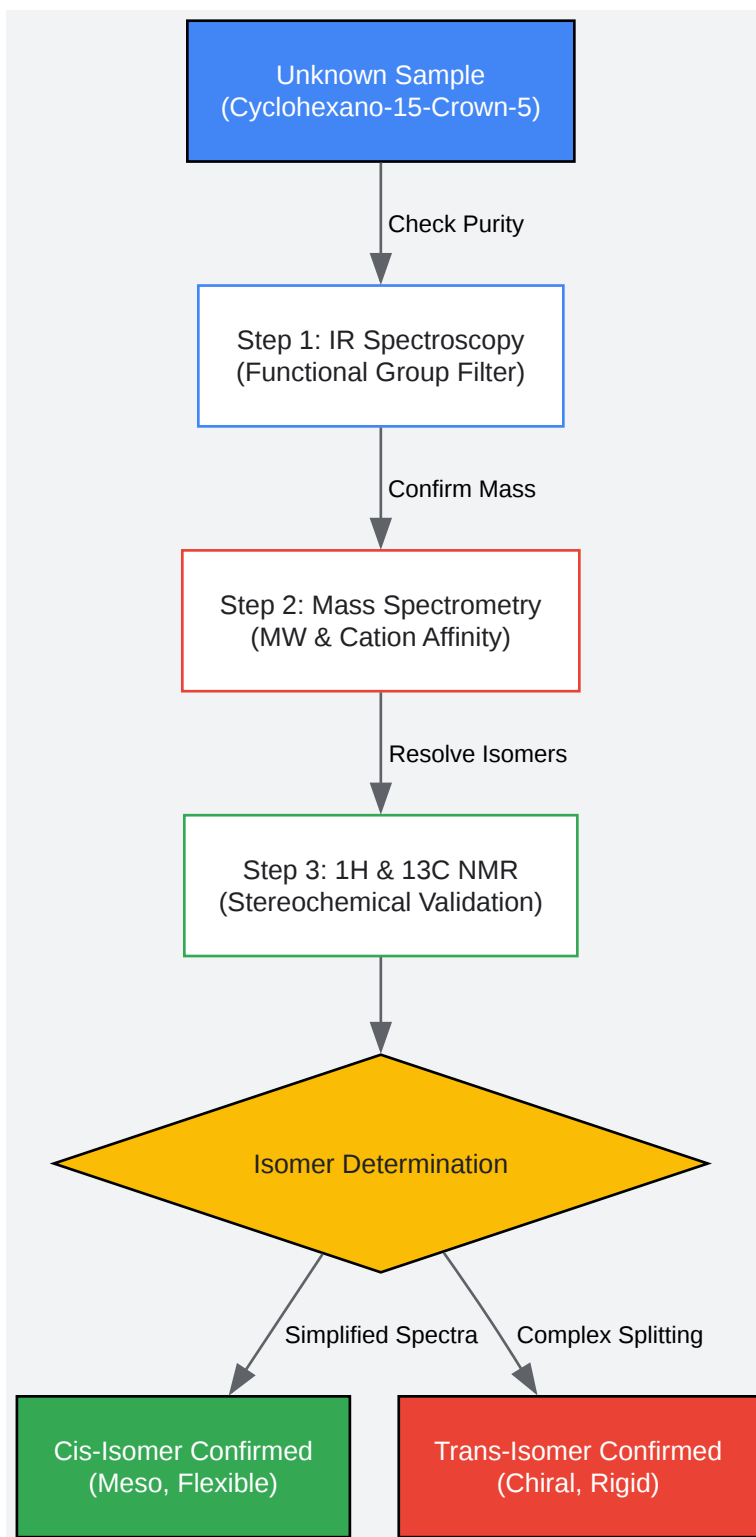
Molecular Architecture & Stereochemical Logic

Before interpreting spectra, one must understand the stereochemical environment. The fusion of the macrocyclic ether ring to the cyclohexane backbone creates two chiral centers at the

bridgehead carbons.

- **Cis-Isomer:** The ether ring substituents are on the same side of the cyclohexane chair. This isomer possesses a plane of symmetry (), rendering it achiral (meso). It is generally more flexible, allowing for rapid conformational switching which averages NMR signals at room temperature.
- **Trans-Isomer:** The substituents are on opposite sides. This molecule is chiral (symmetry) and significantly more rigid.

Workflow: Structural Elucidation Pathway



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Figure 1: Analytical workflow for the structural validation of **Cyclohexano-15-crown-5**.

Infrared Spectroscopy (IR): The First-Pass Filter

Objective: Confirm the integrity of the ether backbone and absence of unreduced aromatic precursors (Benzo-15-crown-5) or hydrolyzed ring-opened impurities.

Methodology: ATR (Attenuated Total Reflectance) is preferred over KBr pellets to avoid moisture absorption, which interferes with the crown ether's cavity.

Functional Group	Wavenumber (cm ⁻¹)	Diagnostic Significance
C-O-C (Ether) Stretch	1090 – 1120	Primary ID. Strong, broad band characteristic of macrocyclic ethers.
C-H Stretch (Aliphatic)	2850 – 2950	Confirms the cyclohexane ring and ethylene bridges.
Absence of C=C (Ar)	~1500, 1600	Critical Purity Check. Absence confirms full hydrogenation of the benzo-precursor.
Absence of O-H	3200 – 3500	Confirms the ring is closed (no terminal glycols) and sample is dry.

Expert Insight: If you observe a broad peak around 3400 cm⁻¹, do not immediately assume ring opening. Crown ethers are hygroscopic; this is likely atmospheric water trapped in the cavity. Dry the sample over P₂O₅ and re-run.

Mass Spectrometry: Molecular Weight & Ion Affinity

Objective: Validate molecular formula (

, MW: 274.35 g/mol) and assess cation binding capability.

Methodology: Electrospray Ionization (ESI) in positive mode is superior to Electron Impact (EI) for this molecule. EI typically fragments the ether ring too aggressively, often obliterating the molecular ion.

Fragmentation & Adduct Logic[1]

- Base Peak (ESI): You will rarely see the naked

• Instead, look for

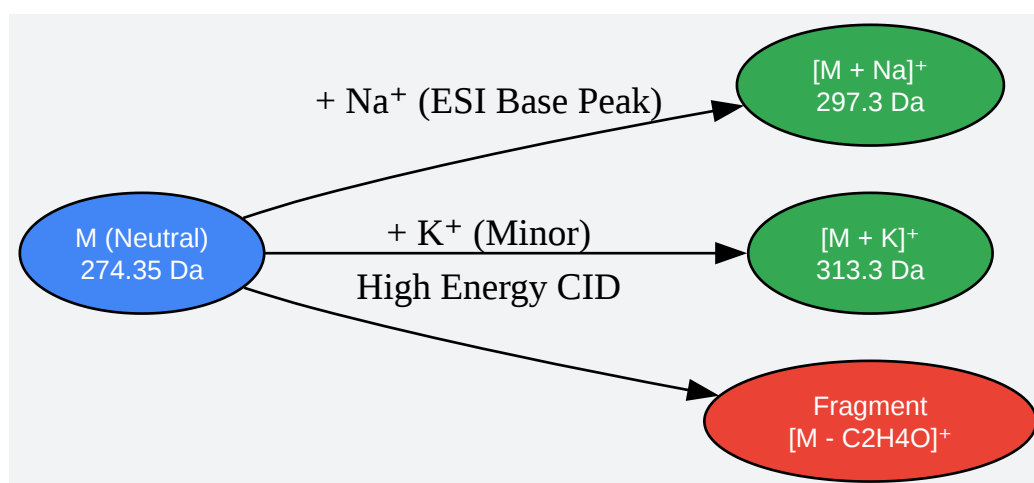
(m/z 297) or

(m/z 313).
- Why? The instrument's background sodium is sufficient for the crown ether to scavenge, forming a stable host-guest complex inside the source. This "contamination" is actually a functional validation of the molecule's ionophore activity.

Fragmentation Pattern (MS/MS or EI): If forced to fragment, the molecule unzips by losing ethylene oxide units.

- Loss of 44 Da: Characteristic of

units.
- Cyclohexane Ring Retention: Fragments retaining the cyclohexane ring will appear at higher masses compared to standard 15-crown-5.



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Figure 2: Expected ionization pathways in ESI-MS. The sodium adduct is the diagnostic standard.

Nuclear Magnetic Resonance (NMR): The Stereochemical Standard

Objective: Distinguish cis from trans isomers and confirm regiospecificity.

Solvent Choice:

is standard. Avoid

unless studying binding constants, as water interacts with the ether oxygens, shifting peaks unpredictably.

¹H NMR Analysis (300-600 MHz)

The spectrum is divided into two distinct regions: the Ether Region (deshielded) and the Cyclohexane Region (shielded).

Proton Type	Chemical Shift (δ ppm)	Multiplicity & Interpretation
Ether (-OCH ₂ -)	3.60 – 3.80	Multiplet. The 16 protons of the crown ring. In the cis-isomer, these may appear as a broadened singlet or tight multiplet due to rapid conformational averaging.
Bridgehead (H-C-O)	3.20 – 3.40	Multiplet. The two protons at the fusion point. Crucial for isomer ID.
Cyclohexane (-CH ₂ -)	1.20 – 1.90	Complex Multiplets. The 8 remaining protons of the cyclohexane ring.

Distinguishing Isomers:

- Cis-Isomer: Due to the plane of symmetry, the bridgehead protons are chemically equivalent (enantiotopic relationships in the meso compound). The signal is often simpler.

- Trans-Isomer: The rigid structure often leads to more distinct coupling patterns (

vs

) for the bridgehead protons.

¹³C NMR Analysis

This is the most definitive method for purity.

Carbon Type	Shift (δ ppm)	Count	Notes
Ether (-CH ₂ -O-)	67.0 – 71.0	8	Look for symmetry. Cis-isomer often shows fewer peaks (4 distinct signals) due to symmetry if resolution is low; high field shows all.
Bridgehead (CH-O)	78.0 – 80.0	2	Distinctly downfield from other alkanes due to oxygen attachment.
Cyclohexane (β)	28.0 – 30.0	2	Carbons adjacent to bridgehead.
Cyclohexane (γ)	22.0 – 24.0	2	Distal carbons.

Experimental Protocol: Sodium Complexation Titration

To validate the "Application" aspect of this molecule (ionophoric activity), a simple NMR titration is recommended.

Principle: When **Cyclohexano-15-crown-5** binds Na⁺, the electron density on the oxygen atoms decreases (donation to metal), causing a downfield shift (deshielding) of the adjacent protons.

Protocol:

- Prepare Host Solution: Dissolve 10 mg of **Cyclohexano-15-crown-5** in 0.6 mL
 . Acquire reference ^1H NMR.[\[1\]](#)[\[2\]](#)
- Prepare Guest Solution: Dissolve dry NaSCN (Sodium Thiocyanate) in
 (Deuterated Acetonitrile) or add solid NaSCN directly if using a heterogeneous mix (less precise). Note: NaSCN is used for its solubility in organics.
- Titration: Add NaSCN in 0.2 equivalent increments.
- Observation: Monitor the Ether Region (3.6 ppm).
 - Result: The peak will shift downfield (e.g., to ~3.8 ppm) and may sharpen as the conformation locks into the binding geometry.
 - Validation: If no shift occurs, the crown ether is likely hydrolyzed (ring-opened) or the cavity is blocked.

References

- NIST Mass Spectrometry Data Center. "15-Crown-5 Electron Ionization Mass Spectrum." National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. "Compound Summary: 15-Crown-5 Derivatives."[\[1\]](#) National Library of Medicine. [\[Link\]](#)

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Sources

- [1. 15-Crown-5 | C₁₀H₂₀O₅ | CID 36336 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. scribd.com \[scribd.com\]](https://www.scribd.com)
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